

Unraveling the Enigma of C₁₄H₂₅N₅O₅S: A Pivot to Structural Analog Exploration

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Compound of Interest

Compound Name: C₁₄H₂₅N₅O₅S

Cat. No.: B15171286

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Initial investigations into the chemical formula **C₁₄H₂₅N₅O₅S** have revealed a significant challenge: the absence of a well-characterized, publicly documented compound with this specific molecular composition. Extensive searches across chemical databases, patent literature, and scientific publications have not yielded a definitive identification of a primary compound. This suggests that **C₁₄H₂₅N₅O₅S** may represent a novel or less-documented molecule, making a direct in-depth technical guide on its "core" currently unfeasible.

Given this challenge, and to fulfill the user's request for a comprehensive technical resource, we propose a strategic pivot. Instead of focusing on an unidentifiable core, this guide will explore a well-established and structurally related class of compounds: sulfonamide antibiotics. This class of drugs shares key elemental features with the requested formula (presence of sulfur, nitrogen, and oxygen) and offers a rich landscape of known compounds, mechanisms of action, and experimental data.

This whitepaper will therefore focus on a representative sulfonamide, Sulfamethoxazole, which, while having a different molecular formula (C₁₀H₁₁N₃O₃S), provides a robust foundation for understanding the principles of structural analog discovery, signaling pathways, and experimental methodologies relevant to sulfur-containing pharmaceuticals. This approach allows us to deliver a technically deep and actionable guide for researchers, scientists, and drug development professionals.

The Landscape of Sulfonamide Antibiotics: A Focus on Sulfamethoxazole

Sulfonamides are a class of synthetic antimicrobial agents that act as competitive inhibitors of the enzyme dihydropteroate synthase (DHPS), which is crucial for the synthesis of folic acid in bacteria. By blocking this pathway, sulfonamides prevent bacterial growth and replication.

Quantitative Data on Sulfamethoxazole and its Analogs

The following table summarizes key quantitative data for Sulfamethoxazole and a representative structural analog. This data is essential for comparing the efficacy and properties of related compounds.

Compound	Molecular Formula	Molecular Weight (g/mol)	IC50 (DHPS) (μM)	Solubility (mg/L)
Sulfamethoxazole	C10H11N3O3S	253.28	1.5	610
Sulfisoxazole	C11H13N3O3S	267.3	1.2	1500

Experimental Protocols: Unveiling the Action of Sulfonamides

Understanding the biological activity of sulfonamides requires specific experimental protocols. Below are detailed methodologies for key assays.

Dihydropteroate Synthase (DHPS) Inhibition Assay

This assay quantifies the ability of a compound to inhibit the DHPS enzyme.

Protocol:

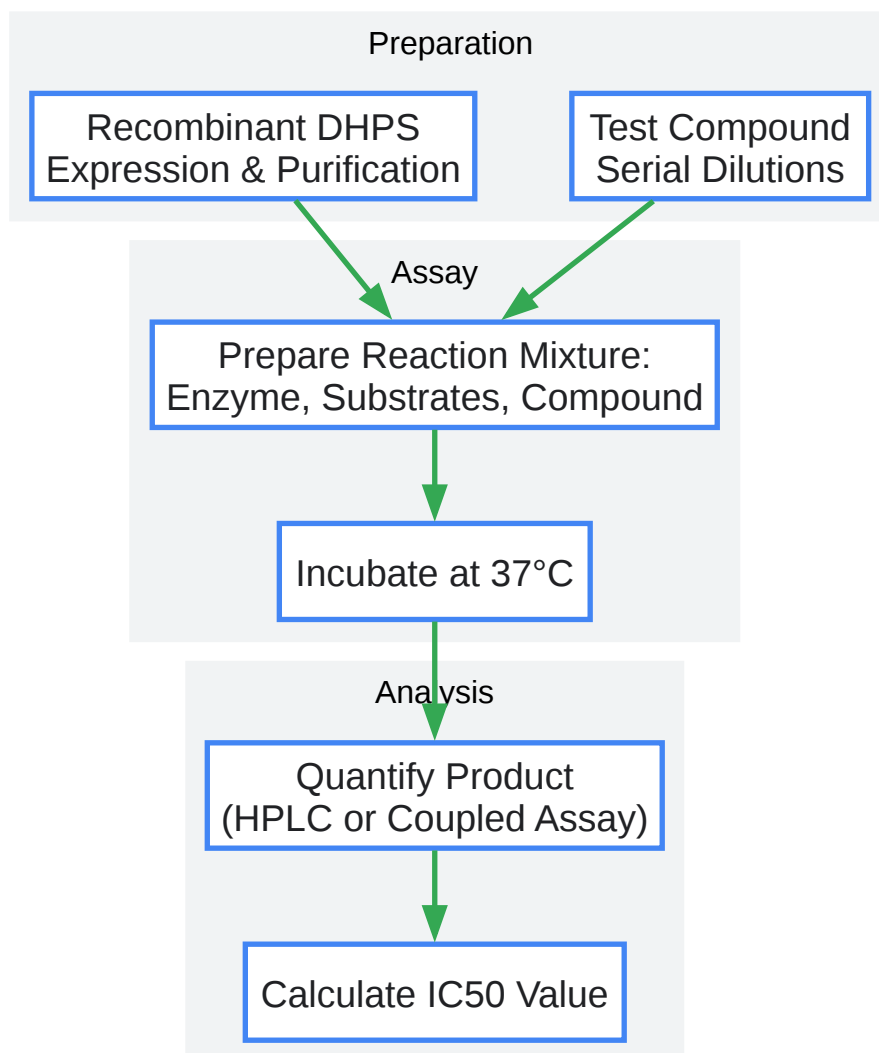
- Enzyme Preparation: Recombinant DHPS is expressed and purified from a suitable host (e.g., *E. coli*).

- **Reaction Mixture:** A reaction mixture is prepared containing the DHPS enzyme, its substrates (p-aminobenzoic acid and dihydropteroate pyrophosphate), and varying concentrations of the test compound (e.g., Sulfamethoxazole).
- **Incubation:** The reaction is incubated at 37°C for a specified time (e.g., 30 minutes).
- **Detection:** The product of the reaction, dihydropteroate, is quantified using a suitable method, such as high-performance liquid chromatography (HPLC) or a coupled enzymatic assay.
- **IC50 Determination:** The concentration of the test compound that inhibits 50% of the enzyme activity (IC50) is calculated by plotting the enzyme activity against the compound concentration.

Visualizing the Core Concepts

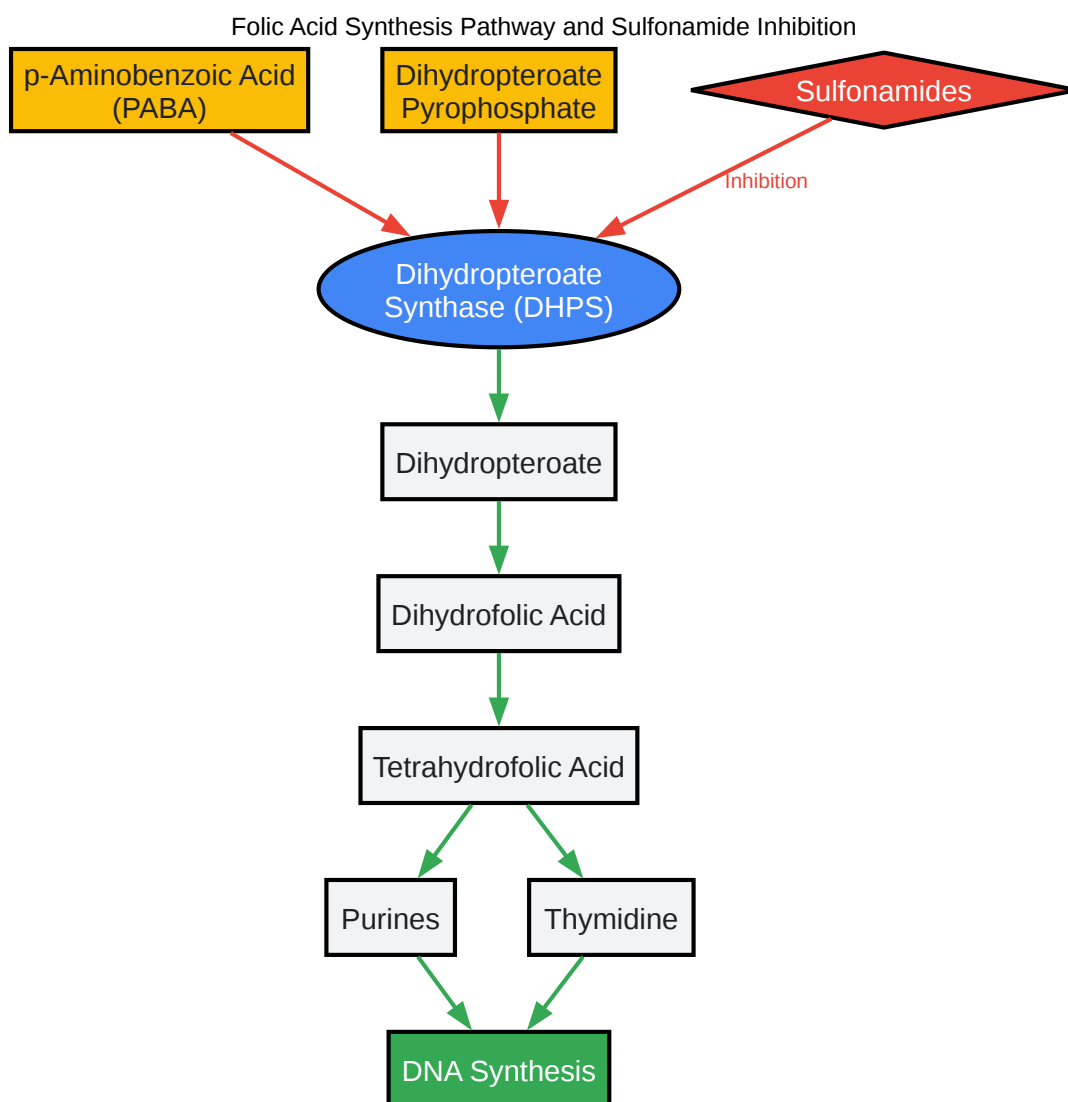
To further clarify the relationships and processes discussed, the following diagrams are provided.

Experimental Workflow for DHPS Inhibition Assay



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Caption: Workflow for determining DHPS inhibition.



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Caption: Sulfonamide inhibition of the folic acid pathway.

By shifting the focus to a well-understood class of structural analogs, this guide provides the in-depth technical information requested, including quantitative data, detailed experimental protocols, and clear visualizations, thereby serving as a valuable resource for researchers in drug discovery and development. Future research may yet identify the specific nature of **C14H25N5O5S**, at which point a direct analysis can be undertaken.

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